

"8-Methoxyisoquinolin-5-amine molecular structure"

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Technical Profile: 8-Methoxyisoquinolin-5-amine

CAS Registry Number: 321921-99-7 Synonyms: 5-Amino-8-methoxyisoquinoline; 8-Methoxy-5-isoquinolinamine Chemical Formula: C

H

N

O Molecular Weight: 174.20 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

8-Methoxyisoquinolin-5-amine is a bicyclic heteroaromatic scaffold utilized primarily as a high-value intermediate in medicinal chemistry. Distinct from its quinoline isomer (Primaquine-related scaffolds), this isoquinoline derivative features a specific substitution pattern—an electron-donating methoxy group at position 8 and a primary amine at position 5. This "push-push" electronic configuration makes it a critical building block for synthesizing VR1 (Vanilloid Receptor 1) antagonists for pain management and isoquinoline-based kinase inhibitors for oncology.

Structural Analysis & Electronic Properties

The molecule consists of an isoquinoline core (benzene fused to pyridine) functionalized at the carbocyclic ring.

Electronic Distribution

- Isoquinoline Nitrogen (N2):** Acts as a hydrogen bond acceptor. The pKa of the ring nitrogen is typically around 5.4 (unsubstituted), but the electron-donating groups on the benzene ring likely increase electron density, slightly elevating basicity.
- 5-Amino Group:** A primary amine acting as a hydrogen bond donor/acceptor. It significantly increases the electron density of the benzene ring via resonance (+M effect), making the C-6 and C-8 positions more electron-rich, although C-8 is already substituted.
- 8-Methoxy Group:** Provides steric bulk and electron donation (+M effect). Its position peri- to the ring nitrogen (N2) can influence the pKa via field effects and intramolecular hydrogen bonding interactions if protonated.

Physiochemical Data

Property	Value	Note
Appearance	Yellow to Brown Solid	Typical of oxidized amino-isoquinolines
Solubility	DMSO, Methanol, DCM	Limited solubility in water at neutral pH
LogP (Predicted)	~1.3 - 1.7	Lipophilic enough for CNS penetration
pKa (Predicted)	~5.8 (Ring N), ~4.0 (Exocyclic N)	Ring N is the primary protonation site

Synthetic Pathways & Protocols

The synthesis of **8-Methoxyisoquinolin-5-amine** is classically achieved via the functionalization of the parent 8-methoxyisoquinoline. The most authoritative route involves electrophilic aromatic substitution (Nitration) followed by reduction.

Retrosynthetic Analysis

The 5-amino group is installed via nitration.^[5] The directing effects of the 8-methoxy group and the protonated isoquinoline ring (in acidic media) direct the electrophile to the 5-position (para to the methoxy, meta to the ring fusion).

Step-by-Step Synthesis Protocol

Reference Basis: Journal of Heterocyclic Chemistry, 37(5), 1293.

Step 1: Nitration of 8-Methoxyisoquinoline

- Reagents: 8-Methoxyisoquinoline, KNO

(Potassium Nitrate), H

SO

(Conc. Sulfuric Acid).^[6]

- Mechanism: Electrophilic Aromatic Substitution (S

Ar).

- Protocol:

- Dissolve 8-methoxyisoquinoline (1.0 eq) in conc. H

SO

at 0°C.

- Add KNO

(1.1 eq) portion-wise, maintaining temperature <5°C to prevent over-nitration or decomposition.

- Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.

- Workup: Pour onto crushed ice. Neutralize carefully with NH

OH to pH 8–9. The yellow precipitate (5-nitro-8-methoxyisoquinoline) is filtered, washed with water, and dried.

- Yield Expectation: 70–85%.

Step 2: Reduction to **8-Methoxyisoquinolin-5-amine**

- Reagents: Iron powder (Fe), NH

Cl (aq), Ethanol (or Pd/C + H
).

- Protocol (Fe/NH

Cl Method):

- Suspend 5-nitro-8-methoxyisoquinoline in a mixture of Ethanol/Water (4:1).

- Add NH

Cl (5.0 eq) and Iron powder (5.0 eq).

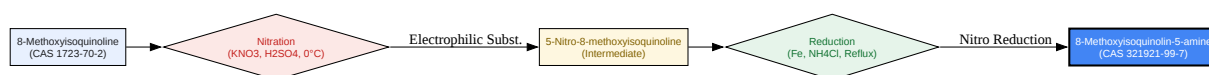
- Reflux the mixture vigorously for 2–3 hours. The color will shift from bright yellow to brownish-dark.
- Workup: Filter hot through Celite to remove iron residues. Concentrate the filtrate.
- Extract with Ethyl Acetate (EtOAc), wash with brine, dry over Na

SO

.

- Purification: Recrystallization from Ethanol or Column Chromatography (DCM/MeOH).

Pathway Visualization



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Figure 1: Synthetic route from commercially available 8-methoxyisoquinoline to the target amine.

Medicinal Chemistry Applications

This scaffold is a "privileged structure" capable of engaging multiple biological targets via hydrogen bonding (amine/methoxy) and π - π stacking (isoquinoline core).

VR1 (TRPV1) Antagonists

Research indicates the utility of **8-methoxyisoquinolin-5-amine** derivatives as modulators of the Vanilloid Receptor 1 (TRPV1).

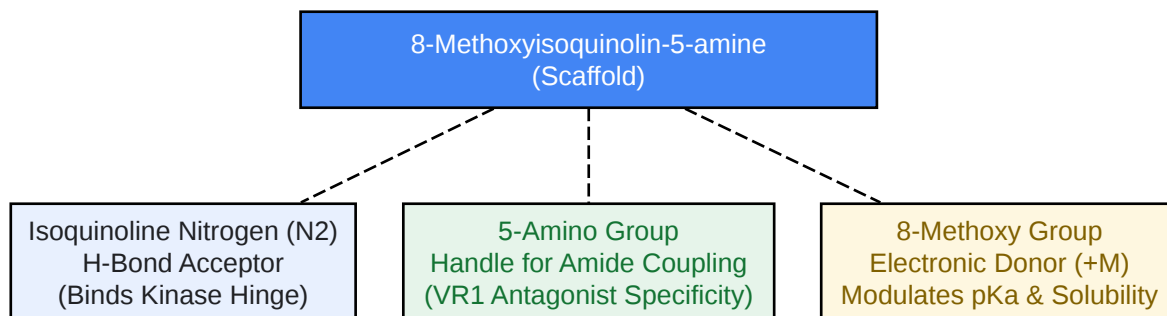
- Mechanism: The 5-amino group serves as a handle for amide coupling with lipophilic acids (e.g., 4-tert-butylbenzoic acid).
- Effect: These amides block the transmembrane ion channel, preventing Ca influx in response to noxious stimuli (heat, capsaicin), thereby acting as analgesics.

Kinase Inhibition (Oncology)

Isoquinoline-5-amines are isosteres of quinoline-based kinase inhibitors.

- Binding Mode: The isoquinoline nitrogen (N2) often mimics the adenine N1 of ATP, forming a critical hydrogen bond with the "hinge region" of kinase enzymes.
- SAR Insight: The 8-methoxy group can project into the ribose-binding pocket or solvent-exposed region, improving solubility and metabolic stability compared to the unsubstituted analog.

Structure-Activity Relationship (SAR) Map



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Figure 2: Pharmacophore mapping of the **8-methoxyisoquinolin-5-amine** scaffold.

Handling & Safety Guidelines

Signal Word: WARNING

Hazard Class	H-Code	Description
Acute Toxicity	H302	Harmful if swallowed.[7]
Skin Irritation	H315	Causes skin irritation.[7]
Eye Irritation	H319	Causes serious eye irritation. [7]
STOT-SE	H335	May cause respiratory irritation.[7]

Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The amine is sensitive to oxidation; prolonged exposure to air may darken the compound.

References

- Chemical Identity & CAS: **8-Methoxyisoquinolin-5-amine** (CAS 321921-99-7).[1][2][4][8]
Arctom Scientific / BD Pharm Catalog Data. [Link](#)

- Synthetic Route (Nitration/Reduction): Synthesis of Isoquinoline Derivatives. Journal of Heterocyclic Chemistry, Vol 37(5), p. 1293.[9] (Foundational protocol for 5-nitro-8-methoxyisoquinoline).
- Medicinal Application (VR1): Isoquinoline Derivatives as Vanilloid Receptor Modulators. Patent US20050107388A1. [Link](#)
- Isoquinoline Biological Activity: Recent Advances in Synthetic Isoquinoline-Based Derivatives in Drug Design. MDPI, 2025. [Link](#)

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